

Biological activities of Danthron and its glycosides

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Danthron

Cat. No.: B1669808

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An In-depth Technical Guide on the Biological Activities of **Danthron** and its Glycosides

For: Researchers, Scientists, and Drug Development Professionals

Executive Summary

Danthron (1,8-dihydroxyanthraquinone) and its naturally occurring glycosides are compounds of significant pharmacological interest, traditionally known for their laxative properties.[1][2]

Danthron glycosides function as prodrugs, requiring metabolic activation by gut microbiota to release the active aglycone, **danthron**. [3] Beyond its cathartic effects, **danthron** exhibits a broad spectrum of biological activities, including anti-cancer, anti-angiogenic, antioxidant, and metabolic regulatory functions. [4][5][6] In vitro and in vivo studies have demonstrated its ability to induce apoptosis in cancer cells through mitochondria-mediated pathways, inhibit tumor-associated angiogenesis, and modulate key metabolic signaling cascades such as the AMPK pathway. [4][7][8]

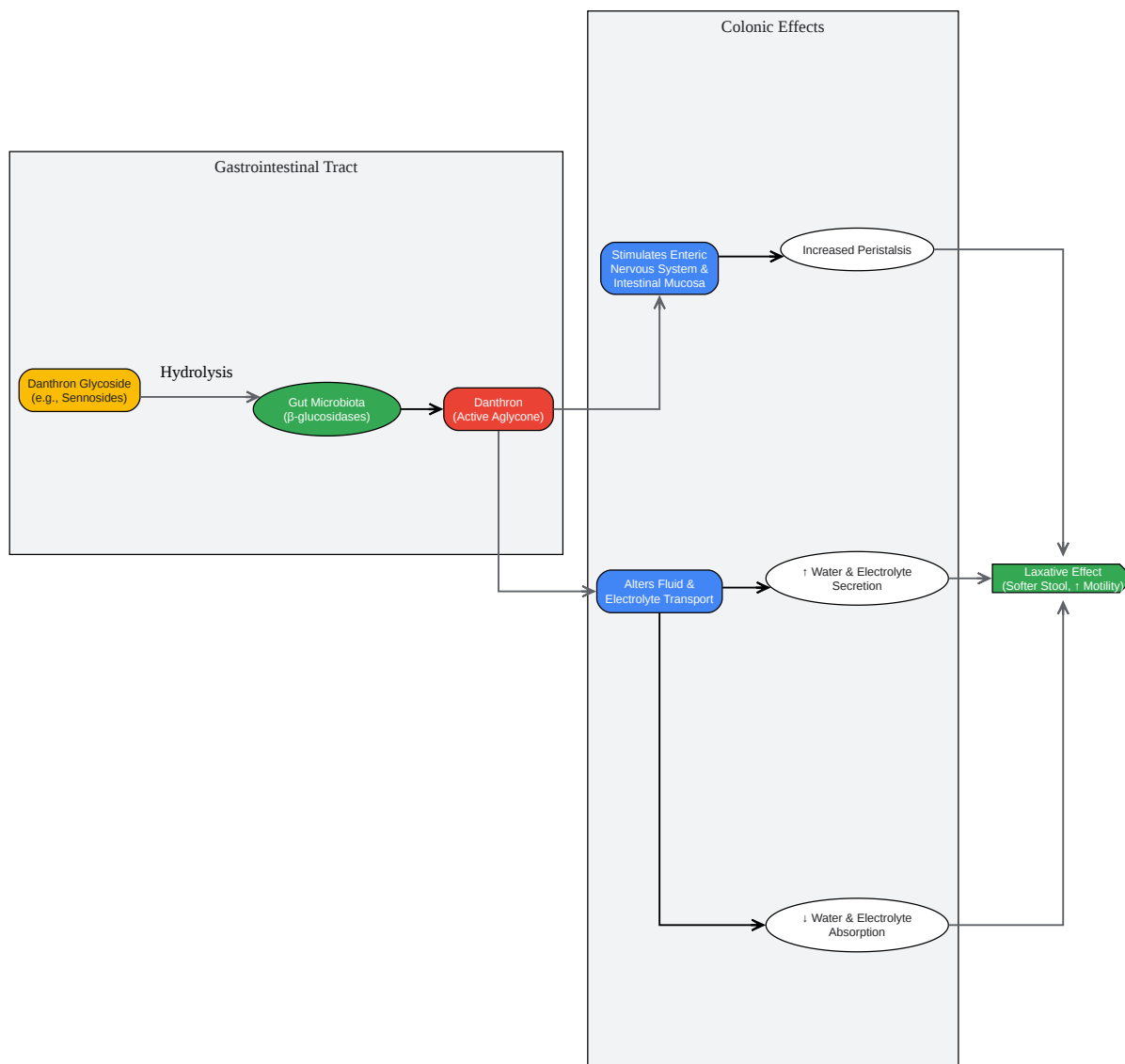
However, the therapeutic potential of **danthron** is shadowed by significant safety concerns, particularly its genotoxicity and carcinogenicity. [9][10] **Danthron** is classified as "reasonably anticipated to be a human carcinogen" based on robust evidence from animal studies. [10][11] Its genotoxic effects are attributed to metabolic activation into reactive intermediates that generate oxidative stress and cause DNA damage. [9][12] This technical guide provides a comprehensive analysis of the multifaceted biological activities of **danthron** and its glycosides, presenting quantitative data, detailed experimental protocols, and visual representations of the key molecular pathways to aid researchers in navigating its complex pharmacological profile.

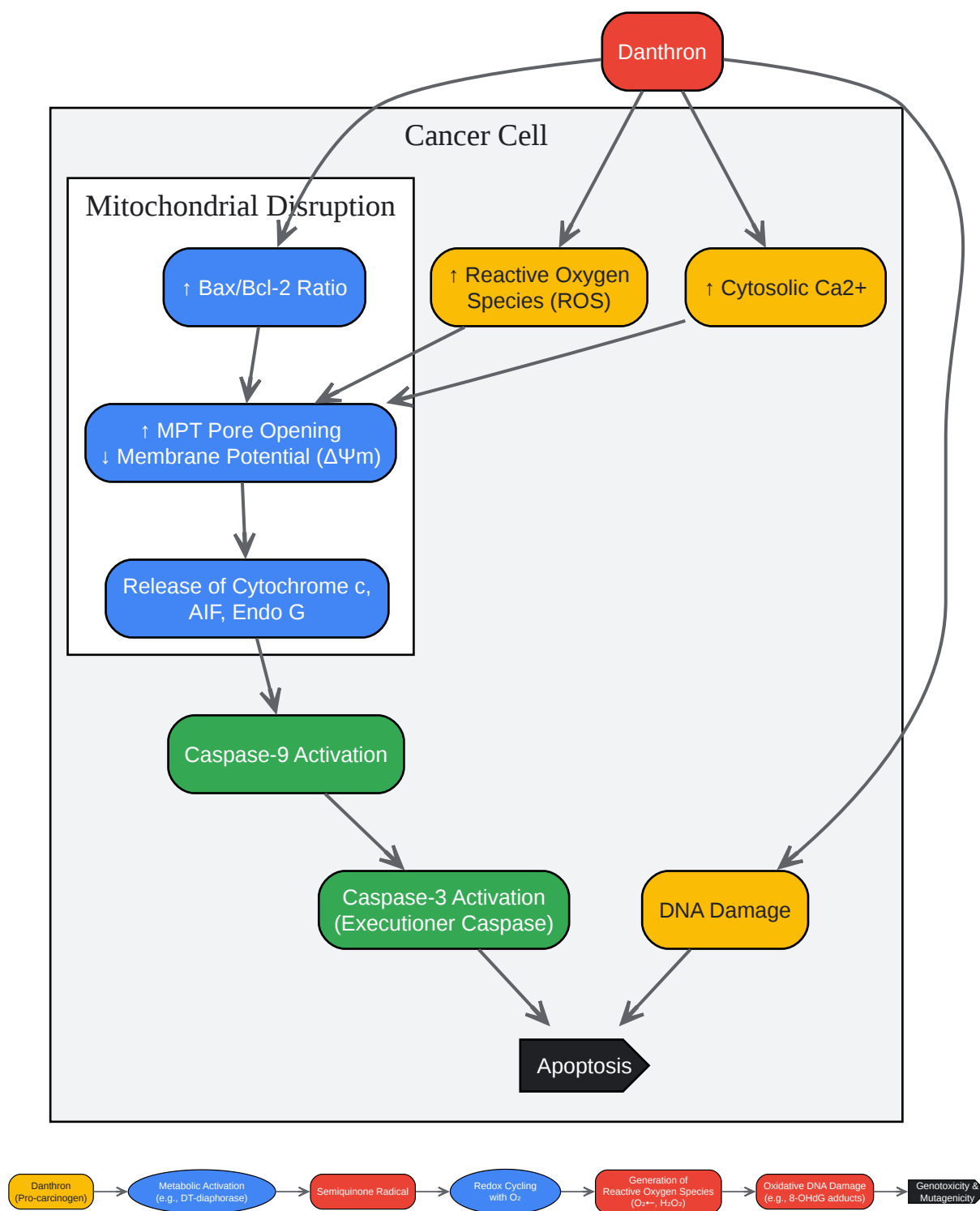
Laxative and Purgative Activities

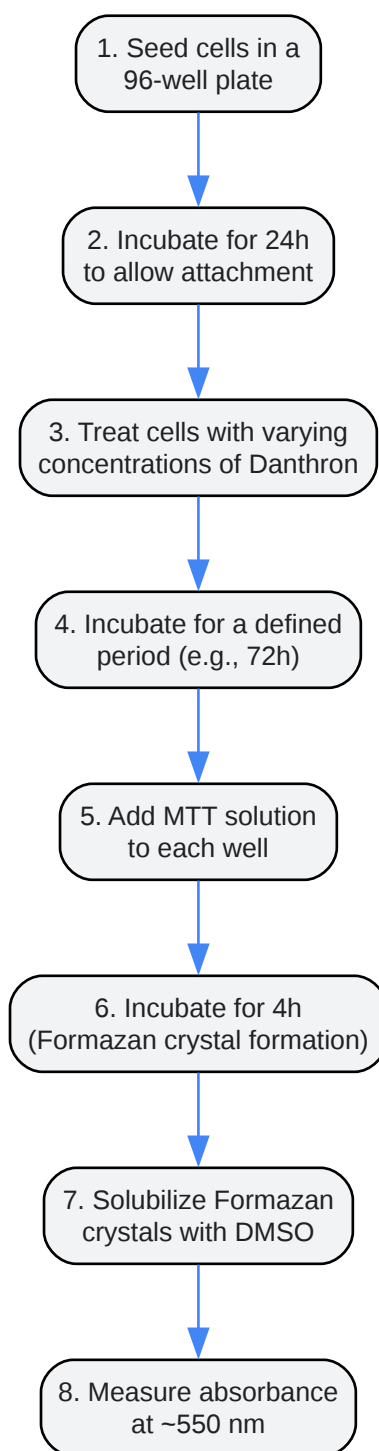
The most well-documented biological activity of **danthron** and its glycosides is their effect on the gastrointestinal tract. The glycosides, such as sennosides found in Senna plants, are large, hydrophilic molecules that pass through the upper gastrointestinal tract largely unabsorbed.^[3]^[13] Their laxative effect is entirely dependent on their conversion to the active aglycone by the colonic microflora.^[3]

Mechanism of Action: Upon reaching the colon, bacterial β -glucosidases hydrolyze the sugar moieties, releasing the active aglycone, **danthron** (or rhein anthrone from sennosides).^[3]^[13] The aglycone then exerts its laxative effect through a dual mechanism:

- **Stimulation of Colonic Motility:** It directly irritates the intestinal mucosa and stimulates the enteric nervous system, leading to increased peristalsis and accelerated colonic transit.^[14]^[15]
- **Alteration of Fluid and Electrolyte Transport:** It inhibits the absorption of water and electrolytes (primarily sodium) from the colon and promotes the secretion of water, chloride, and other electrolytes into the intestinal lumen.^[13]^[14]^[15] This increases the water content of the feces, resulting in a softer stool and increased bulk, which further facilitates bowel movements.^[15]







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- To cite this document: BenchChem. [Biological activities of Danthron and its glycosides]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669808#biological-activities-of-danthron-and-its-glycosides]

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